

N-Nitrosovarenicline: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

Cat. No.: B16333747

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Nitrosovarenicline (NNV) is a nitrosamine impurity of significant concern in the pharmaceutical industry, particularly in relation to the smoking cessation drug varenicline (marketed as Chantix).^[1] Nitrosamine impurities are classified as probable human carcinogens, and their presence in drug products is strictly regulated by health authorities such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).^{[2][3]} The detection of NNV at levels exceeding the acceptable daily intake (ADI) of 37 ng/day has led to global recalls of varenicline products, underscoring the critical need for robust analytical methods for its detection and control.^{[1][4]} This technical guide provides an in-depth overview of the synthesis, characterization, and toxicological context of **N-Nitrosovarenicline**. It includes representative experimental protocols, comprehensive data summaries, and visualizations of key processes to support research and drug development efforts.

Synthesis of N-Nitrosovarenicline

N-Nitrosovarenicline is formed from the reaction of varenicline, which contains a secondary amine moiety, with a nitrosating agent.^[1] This reaction can occur during the synthesis of the active pharmaceutical ingredient (API) or in the finished drug product if residual nitrites are present, particularly under acidic conditions.^{[1][3]} While specific proprietary protocols for the synthesis of the NNV reference standard are not publicly available, a representative laboratory procedure can be derived from the general principles of N-nitrosation of secondary amines.

Representative Synthetic Protocol

Objective: To synthesize **N-Nitrosovarenicline** from varenicline as a reference standard for analytical purposes.

Materials:

- Varenicline (free base)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or Acetic Acid
- Dichloromethane (DCM) or Ethyl Acetate
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Deionized water
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator)

Procedure:

- **Dissolution:** Dissolve a known quantity of varenicline free base in a suitable organic solvent such as dichloromethane or an aqueous acidic solution in a round-bottom flask.
- **Acidification:** Cool the solution in an ice bath to 0-5 °C. Slowly add a dilute acid (e.g., 1M HCl or acetic acid) to the stirred solution to create an acidic environment, which is conducive to

the formation of the nitrosating species.

- **Nitrosation:** While maintaining the low temperature, add a freshly prepared aqueous solution of sodium nitrite dropwise to the reaction mixture. The molar ratio of sodium nitrite to varenicline should be slightly in excess (e.g., 1.1 to 1.5 equivalents).
- **Reaction Monitoring:** Allow the reaction to stir at 0-5 °C for a specified period (e.g., 1-3 hours). The progress of the reaction should be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), to determine the consumption of the starting material.
- **Quenching and Extraction:** Once the reaction is complete, carefully quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the excess acid until the pH is basic. Transfer the mixture to a separatory funnel and extract the **N-nitrosovarenicline** product into an organic solvent like dichloromethane. Repeat the extraction process (e.g., 3 times) to ensure complete recovery.
- **Washing and Drying:** Combine the organic extracts and wash them with brine (saturated NaCl solution) to remove any remaining aqueous residues. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Solvent Removal and Purification:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude **N-Nitrosovarenicline** can be purified using column chromatography on silica gel to yield the final product as a solid.

Safety Precaution: N-Nitroso compounds are potent carcinogens and should be handled with extreme caution using appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

Synthesis Workflow Diagram

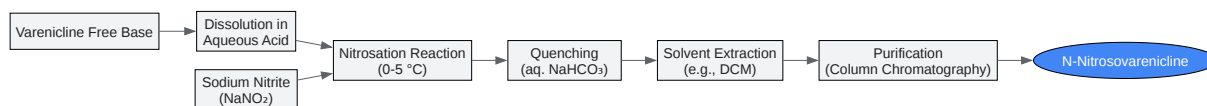


Figure 1: Representative Synthesis Workflow for N-Nitrosovarenicline

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Caption: A flowchart illustrating the key steps in the laboratory synthesis of **N-Nitrosovarenicline**.

Physicochemical Properties

The fundamental physicochemical properties of **N-Nitrosovarenicline** are summarized below.

Property	Value	Source
IUPAC Name	8-Nitroso-7,8,9,10-tetrahydro-6H-6,10-methanoazepino[4,5-g]quinoxaline	PubChem[5]
CAS Number	2755871-02-2	PubChem[5]
Molecular Formula	C ₁₃ H ₁₂ N ₄ O	PubChem[5]
Molecular Weight	240.26 g/mol	PubChem[5]
Appearance	Off-white to pale yellow solid (Expected)	-
Solubility	Soluble in Methanol (Expected)	-
Exact Mass	240.1011 g/mol	PubChem[5]

Characterization of N-Nitrosovarenicline

Thorough characterization is essential to confirm the identity and purity of synthesized **N-Nitrosoarenicline**. Standard analytical techniques include mass spectrometry, nuclear magnetic resonance spectroscopy, and chromatography.

Mass Spectrometry (MS)

Mass spectrometry is a primary tool for confirming the molecular weight and fragmentation pattern of NNV. High-resolution mass spectrometry (HRMS) is particularly crucial for determining the elemental composition.

Expected Fragmentation Pattern: Based on studies of similar N-nitrosamine compounds, the following fragmentation pathways are expected under positive electrospray ionization tandem mass spectrometry (ESI-MS/MS).

Fragmentation Pathway	Mass Loss (Da)	Description
Loss of Nitrosyl Radical	30	Corresponds to the cleavage of the N-NO bond, a characteristic loss for nitrosamines.
Loss of Water	18	A potential fragmentation pathway for some protonated nitrosamine structures.
Loss of NH ₂ NO	46	An alternative elimination pathway observed in certain nitrosamine compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical structure. While specific spectral data for NNV is not publicly available, expected chemical shift ranges can be predicted based on the molecular structure.

Predicted ¹H NMR Chemical Shifts (in CDCl₃ or DMSO-d₆):

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (Expected)
Aromatic Protons (quinoxaline ring)	7.5 - 8.5	Multiplets
Aromatic Protons (benzene ring)	7.0 - 7.5	Multiplets
Aliphatic Protons (bridgehead CH)	3.5 - 4.5	Multiplets
Aliphatic Protons (CH ₂)	2.0 - 4.0	Multiplets

Predicted ¹³C NMR Chemical Shifts (in CDCl₃ or DMSO-d₆):

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Aromatic Carbons	120 - 150
Aliphatic Carbons (CH, CH ₂)	30 - 60

Chromatographic Analysis

Liquid chromatography coupled with mass spectrometry (LC-MS) is the preferred method for the trace-level detection and quantification of NNV in varenicline drug substances and products. The FDA has published a validated LC-ESI-HRMS method for this purpose.^[6]

Parameter	FDA LC-ESI-HRMS Method Specification
Instrument	HPLC or UHPLC with a high-resolution mass spectrometer (e.g., Q Exactive)
Column	XSelect CSH Phenyl-Hexyl XP, 2.5 μ m, 150 x 4.6 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Detection Mode	ESI Positive, monitoring the accurate m/z of the protonated ion
LOD / LOQ	0.2 ppm / 1.0 ppm

Analytical Workflow Diagram

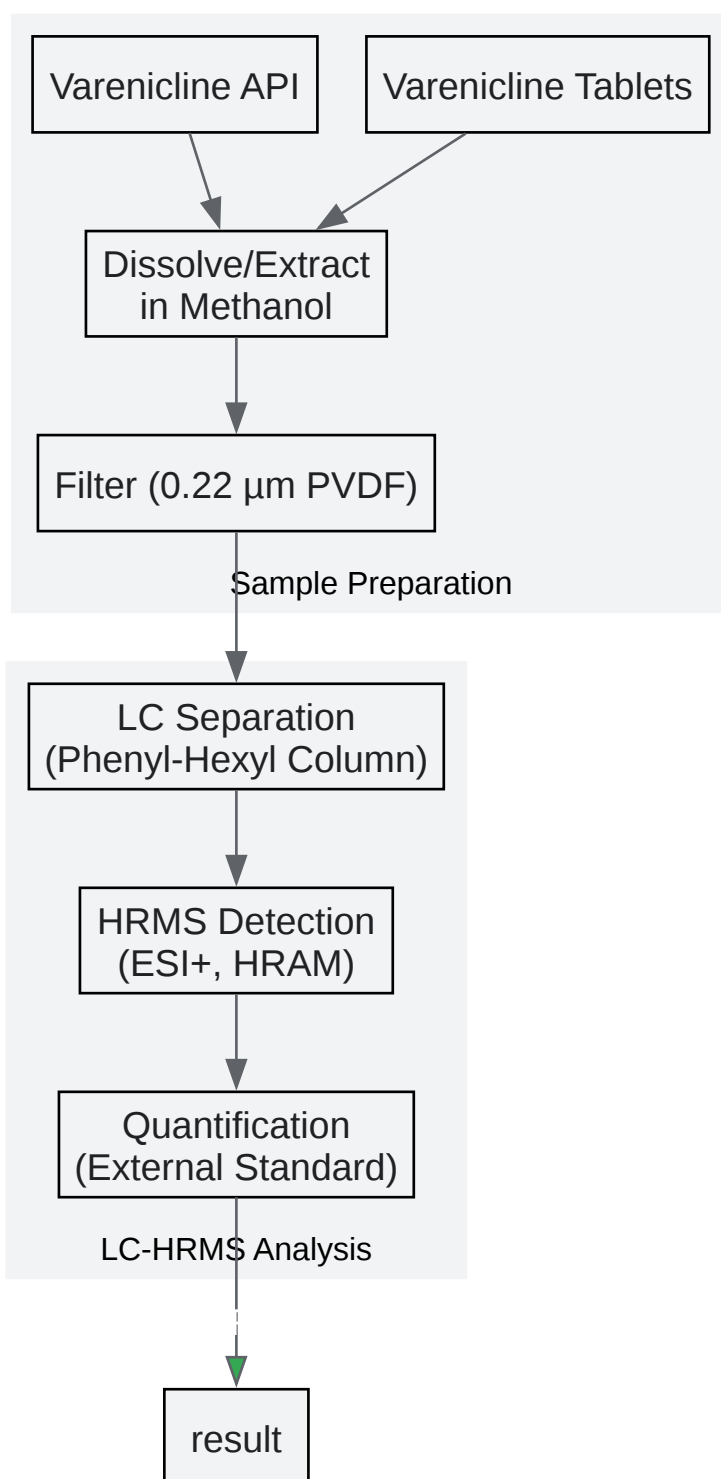


Figure 2: Analytical Workflow for NNV Characterization

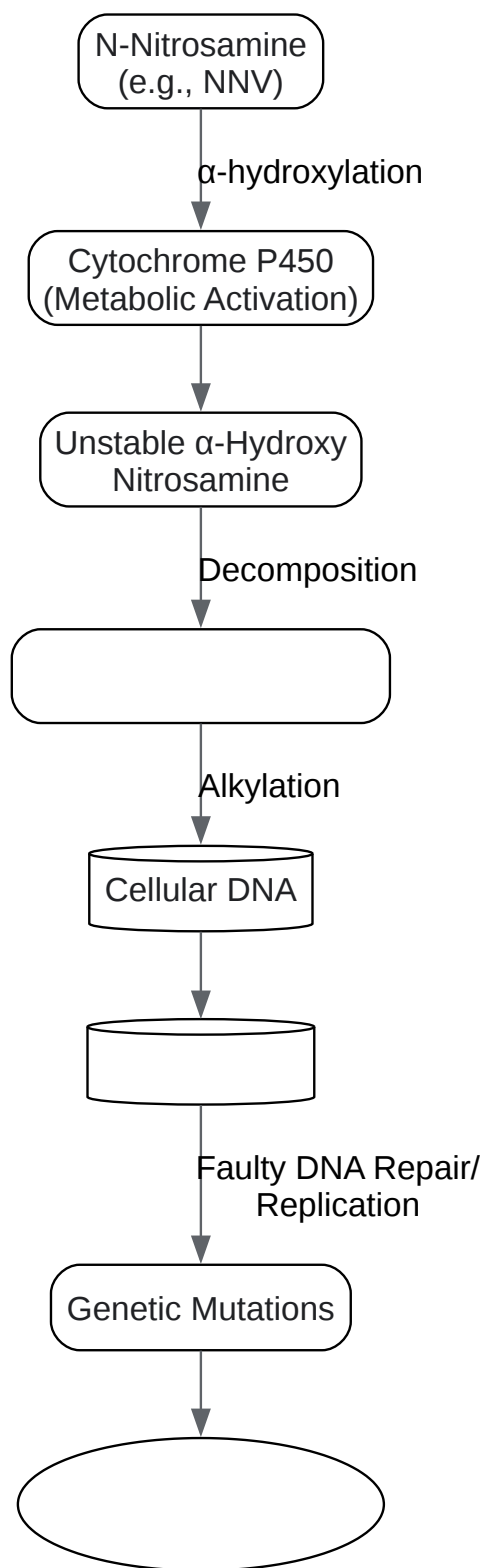


Figure 3: General Carcinogenic Pathway of N-Nitrosamines

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